

Elemental Analysis Standards for C₁₁H₁₇N·HCl Verification: A Comparative Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	(4-Butan-2-ylphenyl)methanamine;hydrochloride
CAS No.:	59528-31-3
Cat. No.:	B2967633

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Executive Summary: The Isomer Challenge

In the verification of C₁₁H₁₇N·HCl (Molecular Weight: ~199.72 g/mol), researchers face a unique analytical paradox. While Elemental Analysis (EA) remains the regulatory "gold standard" for establishing bulk purity, it is theoretically blind to the structural isomerism that defines this chemical space.

The formula C₁₁H₁₇N·HCl corresponds to several pharmacologically distinct agents, including N-Ethylamphetamine, Dimethylamphetamine, and 4-Methylmethamphetamine. All share identical theoretical carbon, hydrogen, and nitrogen percentages. Therefore, a "pass" on a CHN combustion analyzer confirms the stoichiometry but not the identity.

This guide compares the traditional Automated CHN Combustion method against its modern orthogonal counterpart, Quantitative NMR (qNMR). It establishes a self-validating protocol that integrates both techniques to ensure unambiguous verification of the target hydrochloride salt.

Theoretical Framework

Before any experimental validation, the theoretical acceptance criteria must be rigidly defined. For a monohydrochloride salt of formula C₁₁H₁₇N (C₁₁H₁₈ClN including the HCl proton), the theoretical composition is calculated using IUPAC standard atomic weights.

Table 1: Theoretical Composition of C₁₁H₁₇N·HCl

Element	Count	Atomic Weight	Total Mass Contribution	Theoretical % (w/w)	Acceptance Range (±0.4%)
Carbon	11	12.011	132.121	66.15%	65.75% – 66.55%
Hydrogen	18*	1.008	18.144	9.08%	8.68% – 9.48%
Nitrogen	1	14.007	14.007	7.01%	6.61% – 7.41%
Chlorine	1	35.450	35.450	17.75%	17.35% – 18.15%
Total	-	-	199.722	100.00%	-

*Note: Hydrogen count includes 17 from the free base and 1 from the HCl moiety.

Comparative Analysis: Combustion vs. qNMR

Method A: Automated CHN Combustion (The "Product")

Role: Bulk Purity & Stoichiometry Confirmation Standard Reference: Acetanilide (C₈H₉NO) or Sulfanilamide (C₆H₈N₂O₂S)

Classical combustion analysis involves burning the sample in excess oxygen at >900°C. It remains the primary method for confirming that a synthesized salt is indeed the monohydrochloride and not a dihydrochloride or free base.

- Pros:

- Precision: High reproducibility (<0.2% variance) for pure samples.
- Regulatory Acceptance: Standard requirement for new chemical entities (NCEs) to be within $\pm 0.4\%$ of theory.
- Simplicity: "Black box" operation requires minimal method development once calibrated.
- Cons:
 - Isomer Blindness: Cannot distinguish N-Ethylamphetamine from Dimethylamphetamine.
 - Hygroscopic Interference: Amine hydrochlorides are hygroscopic.^[1] Absorbed atmospheric water lowers %C and %N while raising %H, leading to false failures.
 - Destructive: The sample is consumed.

Method B: ¹H-qNMR (The "Alternative")

Role: Absolute Purity & Structural Specificity Internal Standard: Maleic Acid (Traceable to NIST SRM)

Quantitative NMR uses an internal standard of known purity to determine the absolute mass purity of the analyte. Unlike EA, qNMR provides a spectrum that confirms the structure simultaneously.

- Pros:
 - Specificity: Distinct chemical shifts (e.g., N-ethyl triplet vs. N-methyl singlet) identify the specific isomer.
 - Non-Destructive: Sample can be recovered.^[2]
 - Impurity Profiling: Detects residual solvents and organic impurities that EA might miss if their C/N ratio is similar.
- Cons:

- Cost: Requires expensive instrumentation (400 MHz+ recommended) and deuterated solvents.
- Solubility: The salt must be fully soluble in the chosen solvent (e.g., D₂O or DMSO-d₆) without precipitation.

Experimental Protocol: The Self-Validating System

To ensure scientific integrity, we utilize a Dual-Validation Workflow. This system uses EA to confirm the salt form (stoichiometry) and qNMR to confirm identity and absolute purity.

Step 1: Pre-Analysis Drying (Critical)

Amine hydrochlorides readily absorb moisture. Attempting EA on "as-is" samples is the most common cause of failure.

- Apparatus: Vacuum oven or Abderhalden drying pistol.
- Conditions: 60°C at <5 mbar for 4–6 hours.
 - Note: Do not exceed 80°C, as some C₁₁H₁₇N isomers may sublime or degrade.
- Desiccant: Phosphorus Pentoxide (P₂O₅) is preferred for its aggressive water removal.

Step 2: CHN Combustion Protocol

- Calibration: Run K-factor calibration using Acetanilide (Theory: C=71.09%, H=6.71%, N=10.36%).
- Blanking: Run 3 oxygen blanks to stabilize the baseline.
- Sample Weight: Weigh 2.0 – 2.5 mg of the dried C₁₁H₁₇N·HCl into a tin capsule. Fold tightly to exclude air.
- Acceptance: Result must fall within the ranges defined in Table 1.

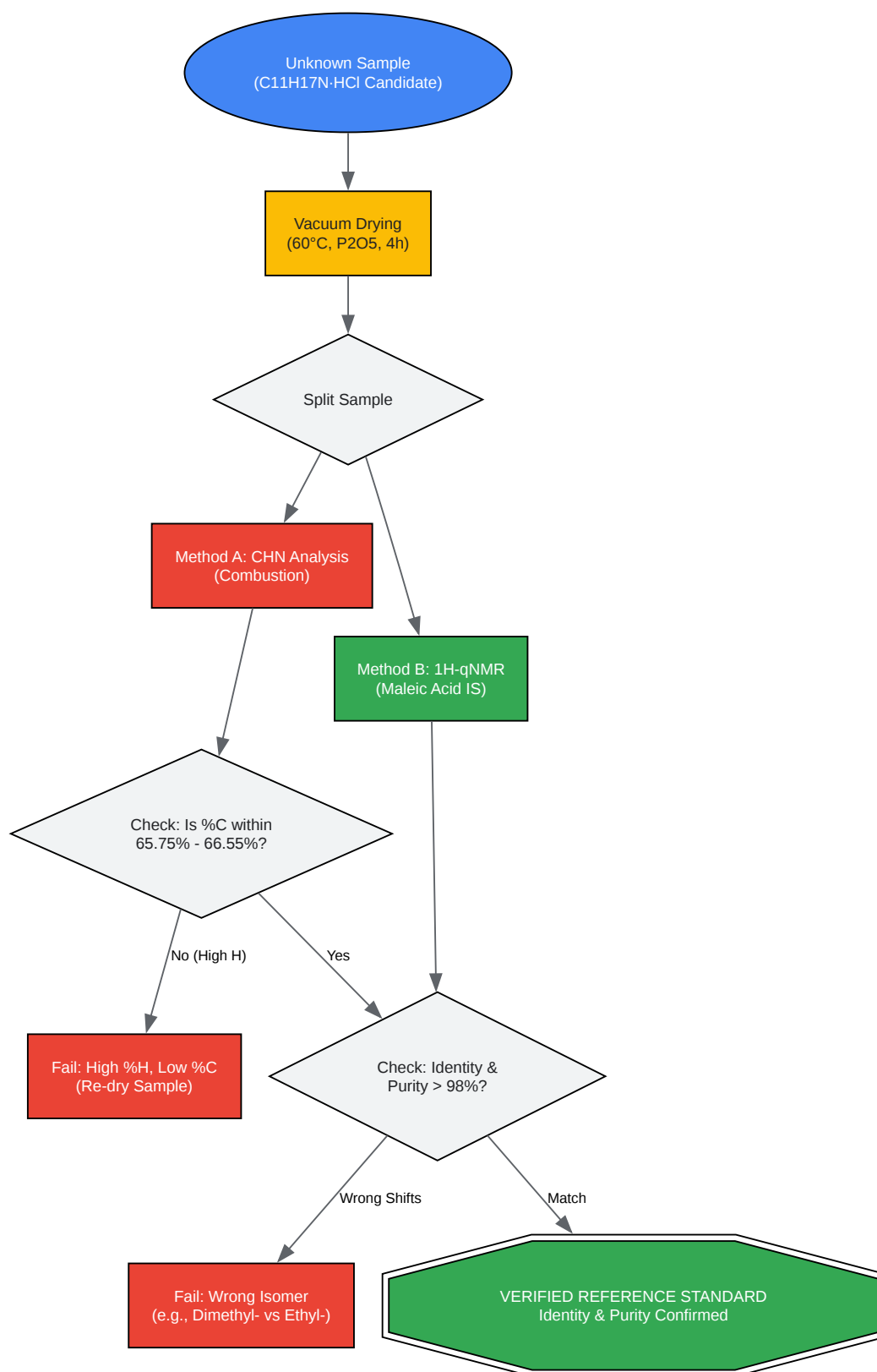
Step 3: qNMR Protocol

- Internal Standard (IS): Maleic Acid (99.94% TraceCERT® or equivalent).

- Reasoning: Maleic acid has a singlet at ~6.3 ppm, which is distinct from the aromatic protons (7.1–7.4 ppm) and aliphatic protons (1.0–3.5 ppm) of C₁₁H₁₇N.
- Solvent: D₂O (Deuterium Oxide).
 - Reasoning: Amine salts are highly soluble in D₂O, and the HDO peak (~4.79 ppm) does not interfere with the region of interest.
- Preparation: Weigh ~10 mg of sample and ~10 mg of IS directly into the NMR tube (or vial) with 0.01 mg precision. Dissolve in 0.6 mL D₂O.
- Acquisition:
 - Pulse angle: 90°[3]
 - Relaxation delay (d1): >30 seconds (at least 5x T₁ of the longest relaxing proton).
 - Scans: 16 or 32.

Visualization: Verification Workflow

The following diagram illustrates the logical flow for verifying a C₁₁H₁₇N·HCl sample, ensuring no false positives from isomers or wet samples.



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Figure 1: Dual-stream validation workflow ensuring both stoichiometric accuracy (EA) and structural identity (qNMR).

Data Presentation: Error Analysis

The table below highlights why reliance on a single method is risky.

Scenario	CHN Analysis Result	qNMR Result	Conclusion
Pure N-Ethylamphetamine HCl	Pass (C: 66.1%, H: 9.1%)	Pass (Ethyl triplet present, Purity >99%)	Verified
Pure Dimethylamphetamine HCl	Pass (C: 66.1%, H: 9.1%)	Fail (Singlet methyls only, wrong structure)	Identity Mismatch
Wet Sample (2% H ₂ O)	Fail (C: 64.8%, H: 9.3%)	Pass (Structure correct, Purity ~98% adjusted)	Drying Required

References

- Scientific Working Group for the Analysis of Seized Drugs (SWGDRUG). (2013). Monograph: N-Ethylamphetamine. Retrieved February 15, 2026, from [\[Link\]](#)
- Holzgrabe, U. (2010). Quantitative NMR spectroscopy in pharmaceutical applications. Progress in Nuclear Magnetic Resonance Spectroscopy, 57(2), 229-240.

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